

Application Notes and Protocols for Preparing Calindol Stock Solution in DMSO

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Compound of Interest

Compound Name: *Calindol*

Cat. No.: *B1242810*

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Introduction

Calindol is a positive allosteric modulator of the human calcium-sensing receptor (hCaSR), a G-protein-coupled receptor that plays a critical role in calcium homeostasis.[1][2][3] As a calcimimetic, **Calindol** enhances the sensitivity of the hCaSR to extracellular calcium, making it a valuable tool for studying calcium signaling pathways and a potential therapeutic agent for disorders related to calcium metabolism. Accurate and reproducible experimental results rely on the correct preparation and storage of **Calindol** stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving organic molecules like **Calindol** for in vitro and in vivo studies due to its high solubilizing capacity.[4][5]

These application notes provide detailed protocols for the preparation, storage, and handling of **Calindol** stock solutions in DMSO to ensure their stability and efficacy in research applications.

Data Presentation

Chemical and Physical Properties of Calindol

Property	Value	Source
Chemical Name	(1R)-N-(1H-indol-2-ylmethyl)-1-naphthalen-1-ylethanamine	[6]
Molecular Formula	C ₂₁ H ₂₀ N ₂ (free base)	[6]
Molecular Weight	300.4 g/mol (free base)	[6]
Molecular Formula	C ₂₁ H ₂₁ ClN ₂ (hydrochloride)	[1]
Molecular Weight	336.86 g/mol (hydrochloride)	[1][2][3]

Solubility of Calindol Hydrochloride in DMSO

Solvent	Solubility	Molar Concentration	Source
DMSO	100 mg/mL	296.86 mM	[2]

Recommended Working Concentrations

Assay Type	Effective Concentration (EC ₅₀) / Working Range	Cell Type / System	Source
Phosphatidylinositol (PI) Accumulation	EC ₅₀ : 0.31 μ M (in the presence of 2mM Ca ²⁺)	Cells expressing human CaSR	[2]
Inhibition of Voltage-Gated Ca ²⁺ Channel (VGCC) Currents	1 - 10 μ M	Rabbit mesenteric arteries	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Calindol Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Calindol** hydrochloride in DMSO.

Materials:

- **Calindol** hydrochloride (MW: 336.86 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing **Calindol** Hydrochloride:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.37 mg of **Calindol** hydrochloride powder and add it to the tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Calindol** hydrochloride powder.
- Dissolution:
 - Tightly cap the tube and vortex the mixture vigorously for 1-2 minutes to facilitate initial dissolution.
 - If the compound is not fully dissolved, sonicate the tube in an ultrasonic bath for 10-15 minutes.

- For compounds that are difficult to dissolve, gentle warming of the solution to 37°C for 5-10 minutes can be employed.
- Visually inspect the solution to ensure that no particulate matter remains. The solution should be clear.
- Storage:
 - For short-term storage (up to one month), the stock solution can be stored at -20°C.[\[2\]](#)[\[7\]](#)
 - For long-term storage (up to six months), it is recommended to aliquot the stock solution into single-use volumes in sterile, amber vials and store at -80°C.[\[2\]](#)[\[7\]](#) This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Ensure the containers are tightly sealed to prevent absorption of water, as DMSO is hygroscopic.

Protocol 2: Preparation of Working Solutions from DMSO Stock

This protocol outlines the dilution of the 10 mM **Calindol** stock solution for use in cell-based assays.

Materials:

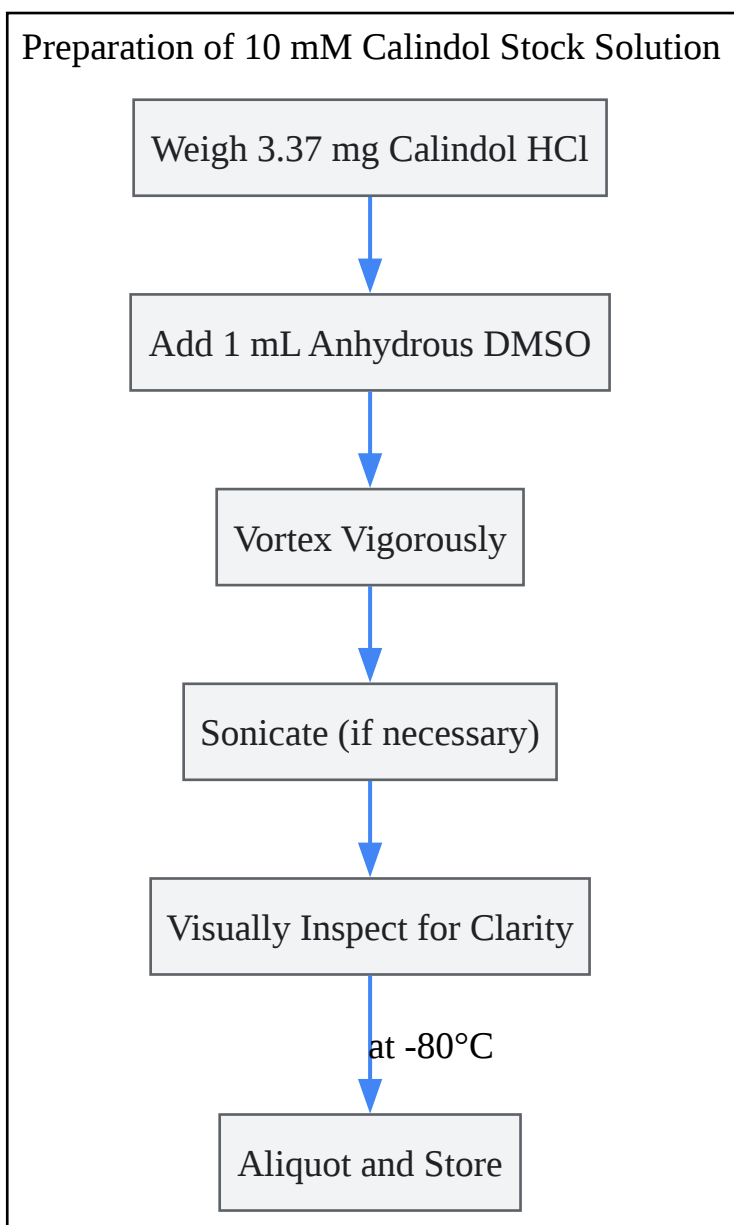
- 10 mM **Calindol** in DMSO stock solution
- Appropriate cell culture medium or assay buffer
- Sterile microcentrifuge tubes

Procedure:

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM **Calindol** stock solution at room temperature.
- Serial Dilution:

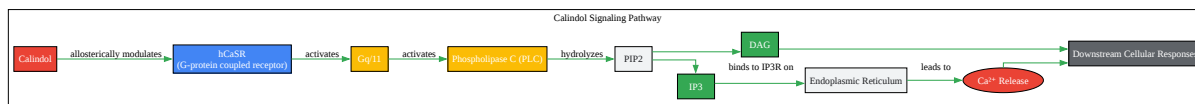
- It is recommended to perform serial dilutions of the DMSO stock solution in the cell culture medium or assay buffer.
- Important: To avoid precipitation of the compound, it is best to make intermediate dilutions. Do not add a small volume of concentrated DMSO stock directly into a large volume of aqueous solution.
- For example, to prepare a 10 μ M working solution from a 10 mM stock, you can first prepare a 1 mM intermediate solution by diluting the stock 1:10 in culture medium (e.g., 10 μ L of 10 mM stock + 90 μ L of medium). Then, dilute the 1 mM solution 1:100 to reach the final 10 μ M concentration.
- Final DMSO Concentration:
 - Ensure that the final concentration of DMSO in the cell culture medium is low (typically less than 0.5%) to minimize solvent-induced cytotoxicity.[\[7\]](#)
 - Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Mandatory Visualizations



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Experimental workflow for preparing **Calindol** stock solution.



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Simplified signaling pathway of **Calindol** action.

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